

Therapeutic Potential of 4-Methoxy-Pyrazole Benzaldehyde Derivatives

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Compound of Interest

Compound Name: 3-(4-Methoxy-1H-pyrazol-1-yl)benzaldehyde

Cat. No.: B13275601

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A Technical Guide for Drug Discovery & Development Executive Summary & Structural Rationale

This guide dissects the medicinal chemistry of 4-methoxy-pyrazole benzaldehyde derivatives, a class of bioactive hybrids synthesized primarily via Vilsmeier-Haack formylation followed by condensation. These compounds exhibit pleiotropic effects, acting as dual-target inhibitors in oncology (EGFR/VEGFR) and antimicrobial resistance (DNA gyrase).

The Pharmacophore Triad

The therapeutic potency of these derivatives rests on three structural pillars:

- **The Pyrazole Core:** A five-membered nitrogen heterocycle that mimics the purine ring of ATP, allowing it to dock effectively into the ATP-binding pockets of kinase enzymes (e.g., EGFR, CDK2).
- **The Benzaldehyde Linker (Imine/Chalcone):** Provides a rigid spacer that orients the molecule for minor groove binding in DNA or hydrophobic pocket occupation in enzymes.

- The 4-Methoxy Substituent: An electron-donating group (EDG) at the para-position. It increases electron density on the aromatic ring, enhancing

stacking interactions with aromatic amino acid residues (e.g., Phenylalanine, Tyrosine) in the target protein's active site.

Synthesis Protocols: The "Self-Validating" Workflow

To ensure reproducibility and high yield, we utilize a convergent synthesis strategy. The protocol below integrates the Vilsmeier-Haack reaction to generate the aldehyde precursor, followed by a Schiff base condensation.

Phase 1: Vilsmeier-Haack Formylation

Objective: Synthesize 1-phenyl-3-(substituted)-1H-pyrazole-4-carbaldehyde.

- Reagents: Acetophenone derivative (hydrazone),
(Phosphorus Oxychloride), DMF (Dimethylformamide).
- Mechanism: The Vilsmeier reagent (chloroiminium ion) attacks the electron-rich pyrazole precursor, installing a formyl group at the C4 position.

Protocol:

- Preparation: Cool anhydrous DMF (10 mL) to 0°C in an ice bath.
- Addition: Add
(0.03 mol) dropwise with stirring. Maintain temperature < 5°C to form the Vilsmeier reagent (white/yellowish slush).
- Cyclization: Add the hydrazone (0.01 mol) slowly.
- Reflux: Heat the mixture to 60–80°C for 3–5 hours. Monitor via TLC (Solvent: Ethyl Acetate/Hexane 3:7).
- Hydrolysis: Pour the reaction mixture into crushed ice and neutralize with saturated

to pH 7–8.

- Isolation: Filter the resulting precipitate (4-formylpyrazole), wash with water, and recrystallize from ethanol.

Phase 2: Schiff Base Condensation (The Hybridization)

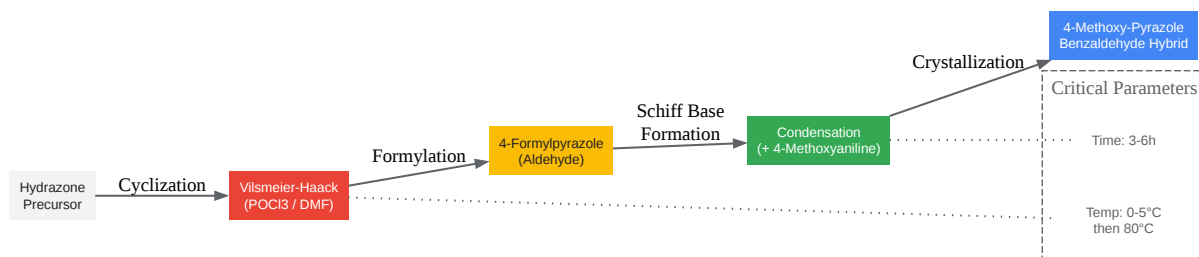
Objective: Link the 4-formylpyrazole with a 4-methoxy-aniline (or react a pyrazole-amine with 4-methoxybenzaldehyde).

- Reagents: 4-Formylpyrazole, 4-Methoxy-aniline (p-Anisidine), Glacial Acetic Acid (Catalyst), Ethanol.

Protocol:

- Mixing: Dissolve equimolar amounts (0.01 mol) of the aldehyde and amine in absolute ethanol (20 mL).
- Catalysis: Add 2–3 drops of glacial acetic acid.
- Reflux: Reflux for 4–6 hours.
- Validation: The formation of a Schiff base is often signaled by a color change (yellow/orange precipitate).
- Purification: Filter hot or after cooling. Recrystallize from ethanol/DMF.

Visualization: Synthesis Workflow



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Caption: Step-wise synthesis pathway from hydrazone precursors to the final bioactive 4-methoxy-pyrazole benzaldehyde hybrid via Vilsmeier-Haack formylation.

Therapeutic Applications & Quantitative Data

A. Anticancer Activity (EGFR Inhibition)

The 4-methoxy group is pivotal for anticancer activity, particularly against HeLa (Cervical) and MCF-7 (Breast) cancer lines. The methoxy oxygen acts as a hydrogen bond acceptor, interacting with the hinge region of the EGFR kinase domain.

Key Data Summary:

Compound Derivative	Cell Line	IC50 (μM)	Reference Standard	Mechanism
4-Methoxy-Schiff Base (16i)	HeLa	2.4 ± 0.14	Doxorubicin (2.[1]1)	EGFR Inhibition
4-Methoxy-Schiff Base (16i)	HCT-116	2.2 ± 0.12	Doxorubicin	Apoptosis Induction

| Pyrazole-Chalcone Hybrid | MCF-7 | 10.21 | Cisplatin | Tubulin Binding |

Note: Data aggregated from recent SAR studies (see References).

B. Antimicrobial Activity

These derivatives disrupt bacterial cell membranes and inhibit DNA gyrase. The lipophilicity conferred by the 4-methoxy group aids in penetrating the lipid bilayer of Gram-negative bacteria (*E. coli*, *P. aeruginosa*).

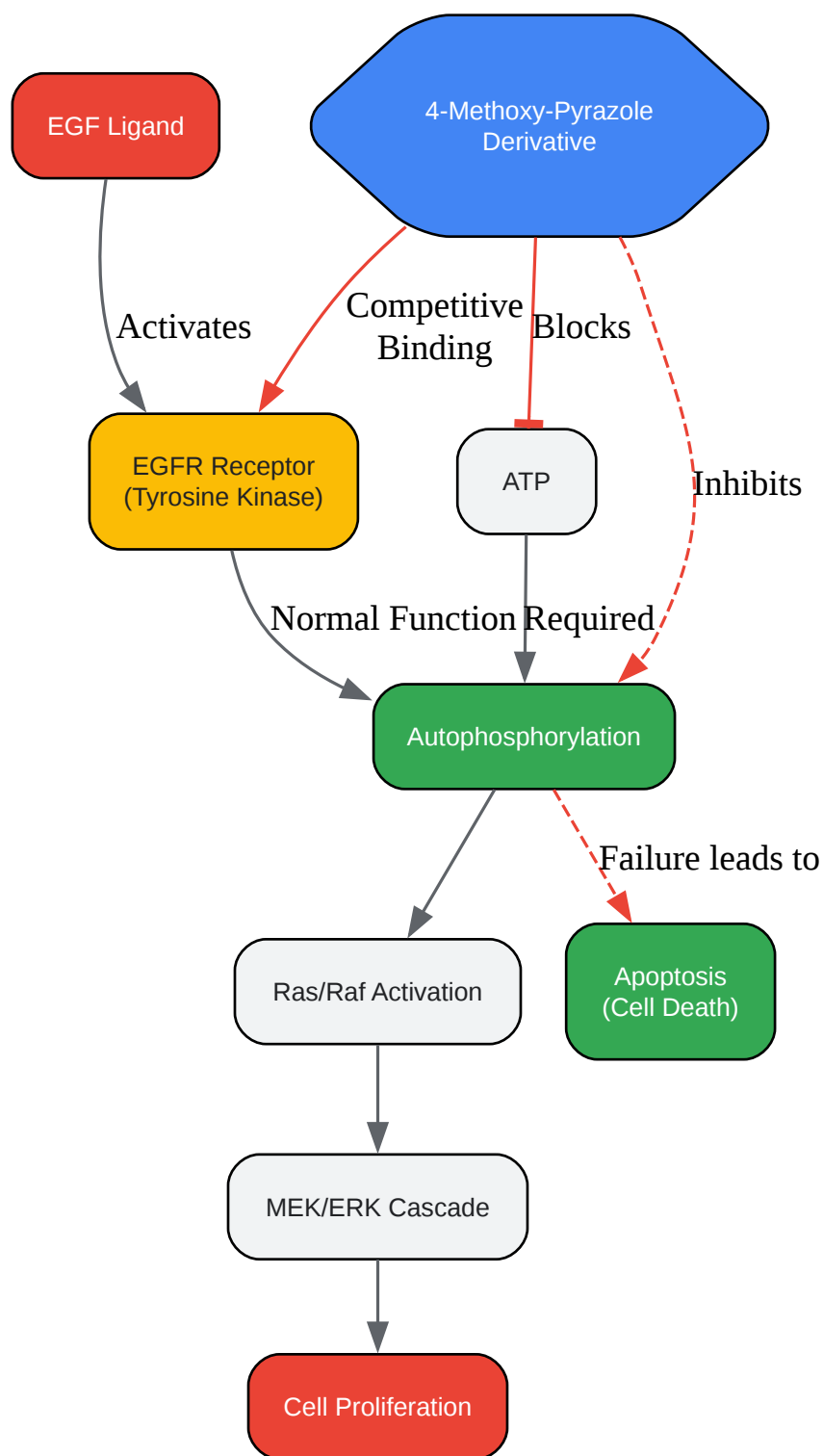
- MIC Values: 4-methoxy derivatives often show MICs in the range of 0.312 mg/mL against *Aspergillus niger*, comparable to Nystatin.[2]

Mechanism of Action: The EGFR Signaling Cascade

The primary mode of action for the anticancer potential of these derivatives is the competitive inhibition of the Epidermal Growth Factor Receptor (EGFR).

- Binding: The pyrazole moiety occupies the ATP-binding pocket of EGFR.[3]
- Stabilization: The 4-methoxy group forms Van der Waals contacts and H-bonds with residues (e.g., Met793) in the active site.
- Blockade: This prevents ATP phosphorylation, halting the downstream signaling (Ras/Raf/MEK/ERK).
- Outcome: Arrest of the cell cycle at G2/M phase and induction of apoptosis.

Visualization: EGFR Inhibition Pathway



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Caption: Mechanism of Action showing the competitive inhibition of EGFR by the pyrazole derivative, blocking phosphorylation and triggering apoptosis.

Experimental Validation Protocols

Protocol A: MTT Cytotoxicity Assay

Purpose: Determine the IC₅₀ of the synthesized derivative against cancer cell lines.

- Seeding: Plate HeLa or MCF-7 cells (cells/well) in 96-well plates. Incubate for 24h at 37°C/5% .
- Treatment: Add the 4-methoxy-pyrazole derivative at serial dilutions (e.g., 0.1, 1, 10, 50, 100 µM). Dissolve compound in DMSO (final concentration < 0.1%).
- Incubation: Incubate for 48 hours.
- Labeling: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours until purple formazan crystals form.
- Solubilization: Discard supernatant and add 100 µL DMSO to dissolve crystals.
- Measurement: Read absorbance at 570 nm using a microplate reader.
- Calculation:
 - . Plot dose-response curve to find IC₅₀.

Protocol B: Molecular Docking (In Silico Validation)

Purpose: Predict binding affinity and orientation.

- Software: AutoDock Vina or PyRx.
- Target: EGFR Kinase Domain (PDB ID: 1M17 or 1T46).
- Procedure:
 - Prepare protein: Remove water, add polar hydrogens.

- Prepare ligand: Minimize energy of the 4-methoxy-pyrazole derivative.
- Grid Box: Center on the ATP-binding site (e.g., residues Met793, Lys745).
- Run docking and analyze the Binding Energy (). A value < -8.0 kcal/mol indicates strong affinity.

References

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